

# Application Notes and Protocols: Coagulin in Food Preservation

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## Compound of Interest

Compound Name: Coagulin

Cat. No.: B1577449

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## Introduction

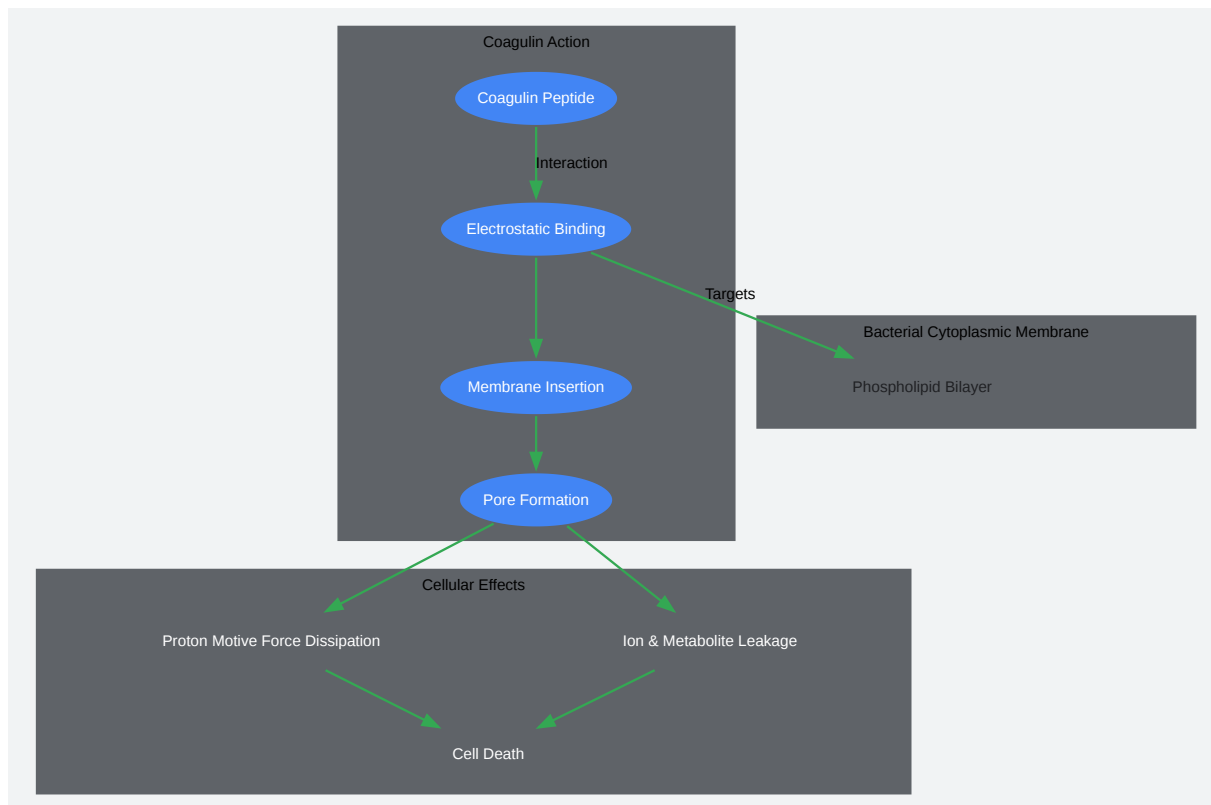
**Coagulin**, a bacteriocin produced by certain strains of *Bacillus coagulans*, presents a promising natural alternative to chemical preservatives in the food industry.[1][2] Classified as a pediocin-like, class IIa bacteriocin, **coagulin** exhibits a potent antimicrobial activity, particularly against Gram-positive bacteria, including several foodborne pathogens and spoilage organisms.[3][4] Its proteinaceous nature ensures degradation by proteases in the gastrointestinal tract, addressing consumer demand for clean-label food products.[5] These application notes provide detailed protocols for the purification, quantification, and application of **coagulin** in food preservation, along with a summary of its antimicrobial efficacy and mechanism of action.

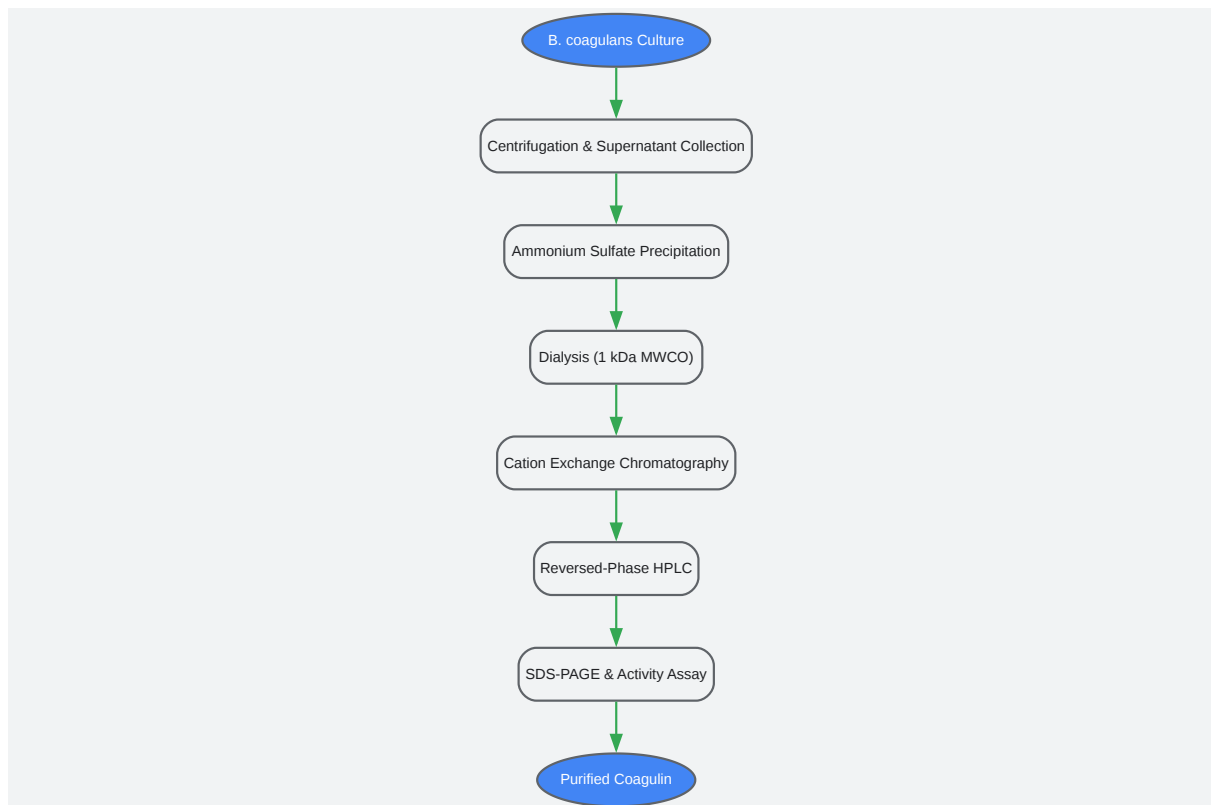
## Physicochemical Properties

**Coagulin** is a small, heat-stable peptide with a molecular mass of approximately 3-4 kDa.[2] It demonstrates stability over a pH range of 4 to 8 and can withstand heat treatment at 60°C for up to 90 minutes, making it suitable for processed foods.[2] Its production is associated with a plasmid, pI4, in *Bacillus coagulans* I4.[2]

## Mechanism of Action: Pore Formation

As a pediocin-like bacteriocin, **coagulins**' primary mechanism of action against susceptible bacteria is the disruption of the cell membrane integrity through pore formation.<sup>[3][4]</sup> This process is initiated by the electrostatic interaction of the cationic **coagulins** peptide with the negatively charged phospholipids of the bacterial cytoplasmic membrane. Following this initial binding, **coagulins** inserts into the membrane, leading to the formation of pores. This results in the dissipation of the proton motive force (PMF), leakage of essential ions and metabolites, and ultimately, cell death.<sup>[3]</sup>





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